

# Antiparasitic agent-17 patent and intellectual property information

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## Compound of Interest

Compound Name: Antiparasitic agent-17

Cat. No.: B12394613

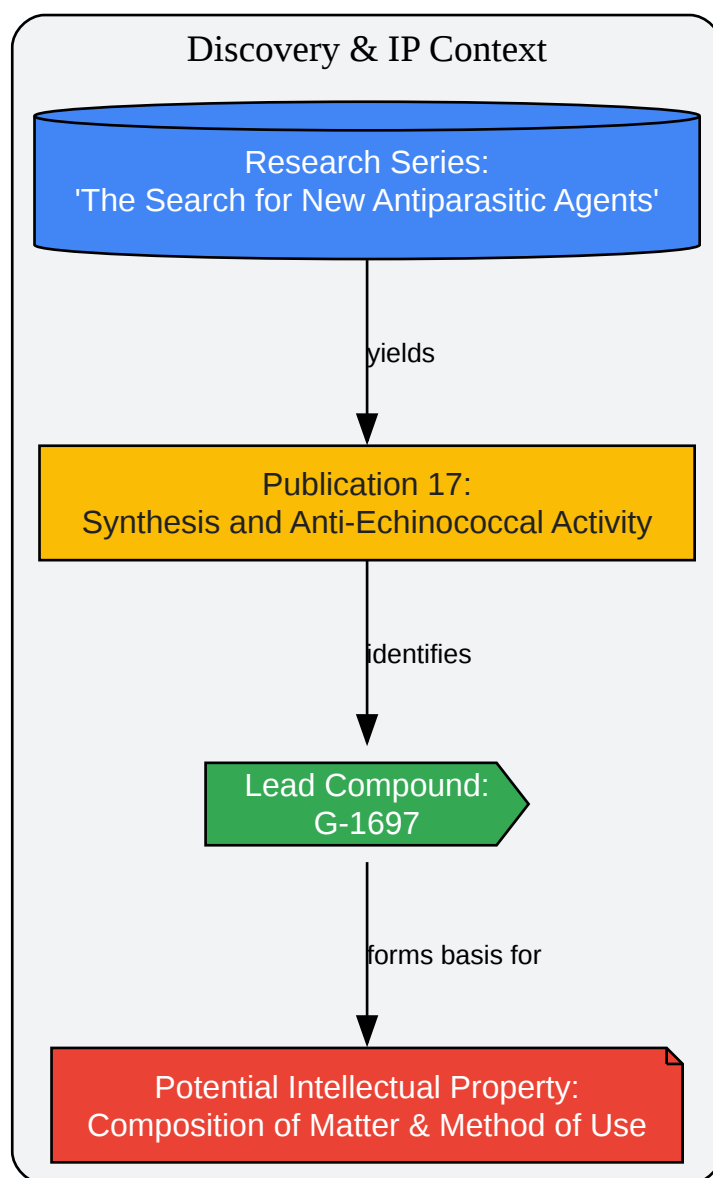
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## Technical Guide on Antiparasitic Agent G-1697

This document provides a detailed overview of the intellectual property, experimental data, and protocols associated with the antiparasitic agent G-1697, identified from the publication series, "The search for new antiparasitic agents. 17". This guide is intended for researchers, scientists, and professionals in the field of drug development.

## Intellectual Property and Discovery Context

The primary public-domain information regarding agent G-1697 originates from a scientific publication, part of a numbered series on the discovery of new antiparasitic agents.<sup>[1]</sup> The agent is chemically identified as 4-[(benzo-2,1,3-thiadiazolyl-4)amino]-5,6,7,8-tetrahydrobenzothieno[2,3-d]pyrimidine.<sup>[1]</sup> While this publication details its synthesis and initial efficacy, a dedicated patent document for "**Antiparasitic agent-17**" or "G-1697" was not identified in the performed search. The novelty and inventive steps would be centered on the synthesis of this specific chemical entity and its demonstrated anti-echinococcal activity.



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*Figure 1: Logical relationship of G-1697 discovery.*

## Quantitative Data Summary

The efficacy and toxicology of agent G-1697 were evaluated in a murine model of *Echinococcus multilocularis* infection. The key quantitative findings are summarized below.

Table 1: In Vivo Efficacy of G-1697 against *Echinococcus multilocularis* in Cotton Rats<sup>[1]</sup>

Parameter	Control Group	G-1697 Treated Group
Mean Mass of Parasitic Larvocysts (g)	7.51	0.95
Suppressed Growth Index (SGI)	N/A	90.8% - 92.7%
Estimated Parasitic Larvocyst Death (%)	N/A	~70% - 90%

Table 2: Acute Toxicological and Dosing Information for G-1697[1]

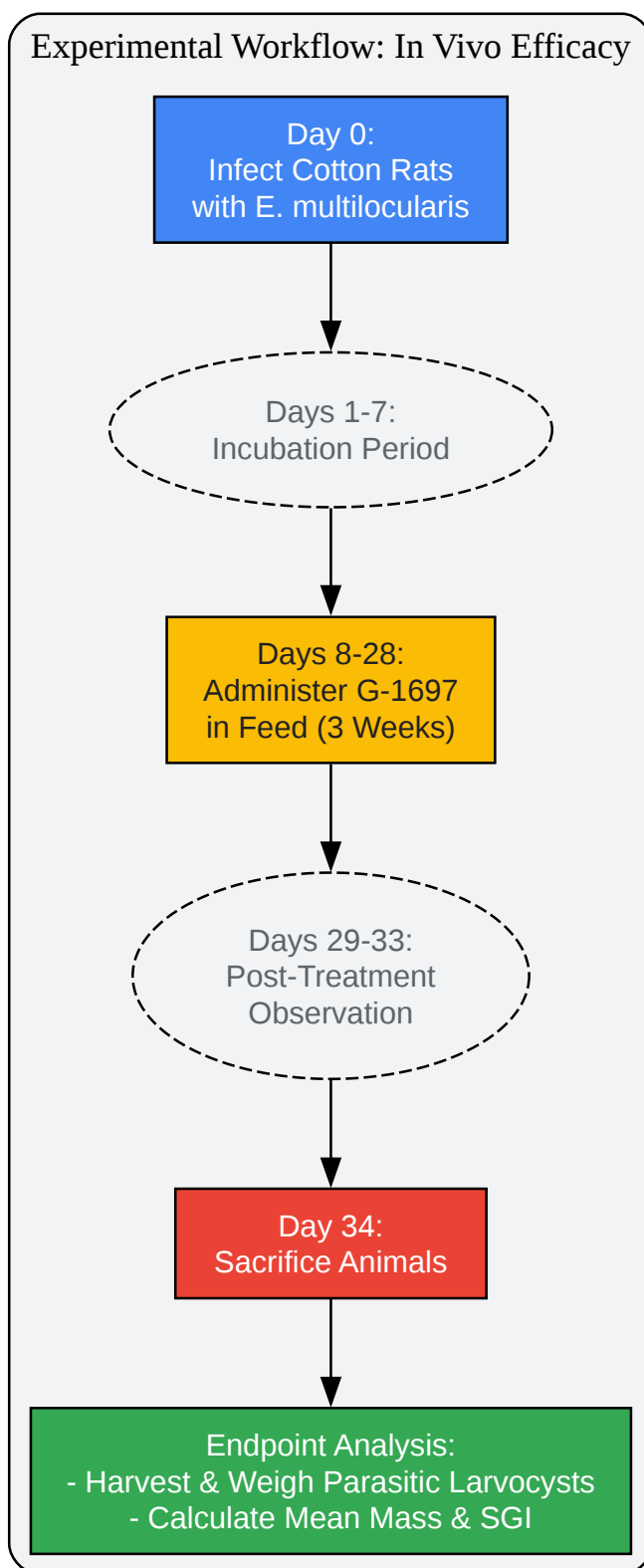
Parameter	Value	Species
Maximum Nonlethal Dose	4.0 g/kg	Outbred Mice
Treatment Dosage (in vivo)	0.03 - 0.35 g/kg (daily)	Cotton Rats
Mean Daily Dose (in vivo)	0.12 g/kg	Cotton Rats
Mean Total Dose (in vivo)	2.47 g/kg (over 3 weeks)	Cotton Rats

## Experimental Protocols

The methodologies for the key in vivo efficacy and toxicology studies are detailed below, based on the available information.[1]

- Objective: To determine the efficacy of G-1697 in reducing the parasitic load of Echinococcus multilocularis at the larval stage.
- Animal Model: Adult male cotton rats.
- Infection Protocol: Animals were experimentally infected with Echinococcus multilocularis.
- Treatment Initiation: Treatment began on day 8 post-infection.
- Drug Formulation and Administration:

- G-1697 was incorporated into the animal feed.
- The medicated feed was administered continuously for 3 weeks (from day 8 to day 28 post-infection).
- The daily dosage varied, averaging 0.12 g/kg.
- Study Groups:
  - Control Group: Infected rats receiving standard feed without G-1697.
  - Treated Group: Infected rats receiving feed containing G-1697.
- Endpoint Measurement:
  - Animals from both groups were sacrificed on day 34 post-infection.
  - Parasitic larvocysts (PL) were harvested and weighed.
  - The mean mass of PL per animal was calculated for each group.
  - The suppressed growth index was calculated by comparing the PL mass in the treated group to the control group.



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## References

- 1. [The search for new antiparasitic agents. 17. The synthesis and study of the anti-echinococcal activity of the new preparation G-1697] - PubMed [pubmed.ncbi.nlm.nih.gov]
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